

Spectroscopic and Synthetic Profile of 4-Chloro-8-nitroquinazoline: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-8-nitroquinazoline

Cat. No.: B035215

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This technical guide provides a comprehensive overview of the spectroscopic data and synthetic methodology for **4-Chloro-8-nitroquinazoline** (CAS Number: 19815-18-0). Due to the limited availability of experimental spectroscopic data in public domains, this document combines predicted data with established experimental protocols to serve as a valuable resource for researchers working with this and related compounds.

Chemical Structure and Properties

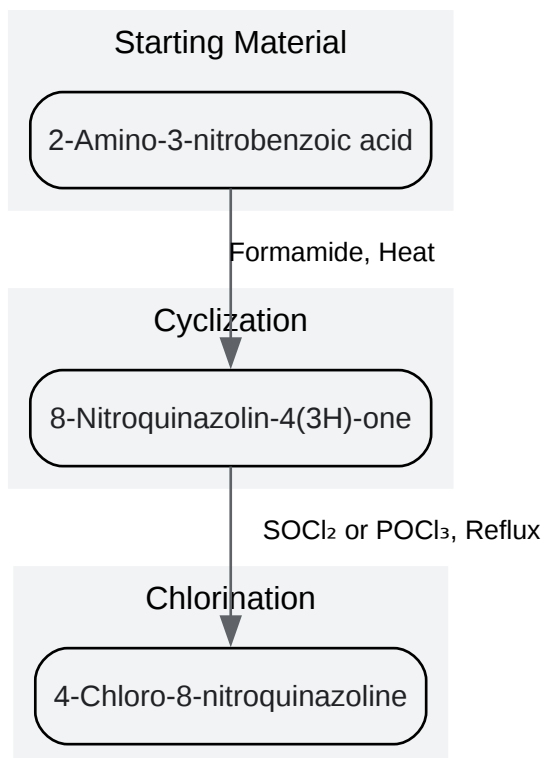
4-Chloro-8-nitroquinazoline is a heterocyclic compound featuring a quinazoline core substituted with a chloro group at the 4-position and a nitro group at the 8-position. This substitution pattern significantly influences its chemical reactivity and potential biological activity, making it a molecule of interest in medicinal chemistry and materials science.

Property	Value
Molecular Formula	C ₈ H ₄ ClN ₃ O ₂
Molecular Weight	209.59 g/mol
CAS Number	19815-18-0

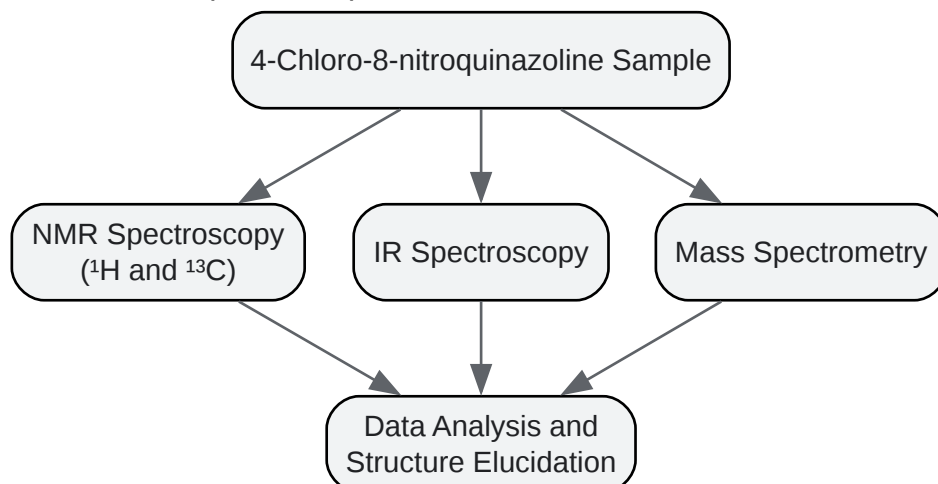
Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **4-Chloro-8-nitroquinazoline** is not readily available in peer-reviewed literature, a plausible and commonly employed synthetic route involves the chlorination of the corresponding quinazolin-4-one precursor. The proposed pathway is outlined below.

Proposed Synthesis of 4-Chloro-8-nitroquinazoline



Spectroscopic Characterization Workflow



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- To cite this document: BenchChem. [Spectroscopic and Synthetic Profile of 4-Chloro-8-nitroquinazoline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035215#spectroscopic-data-nmr-ir-ms-for-4-chloro-8-nitroquinazoline]

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